

Application Notes & Protocols: Assessing ADC Internalization and Payload Release

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Compound of Interest

Compound Name: Val-Cit-PAB-Exatecan TFA

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For researchers, scientists, and drug development professionals, understanding the intracellular fate of Antibody-Drug Conjugates (ADCs) is paramount to optimizing their therapeutic efficacy. The journey of an ADC from cell surface binding to the release of its cytotoxic payload is a multi-step process that dictates both potency and potential toxicity.^{[1][2]} This document provides detailed application notes and protocols for the essential assays used to quantify ADC internalization and subsequent payload release.

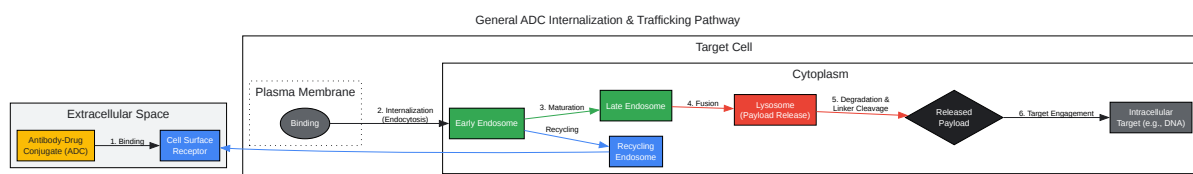
Part 1: Assessment of ADC Internalization

Application Note: ADC internalization is a critical prerequisite for the cytotoxic payload to reach its intracellular target.^[3] Upon binding to a specific antigen on the cell surface, the ADC-antigen complex is brought into the cell primarily through receptor-mediated endocytosis.^{[4][5]} The efficiency and rate of this process can significantly influence the overall effectiveness of the ADC.^[6] Key pathways include clathrin-mediated endocytosis, caveolae-mediated endocytosis, and macropinocytosis.^{[7][8]} Therefore, quantifying the extent and kinetics of internalization is a crucial step in the selection and development of ADC candidates.^[6]

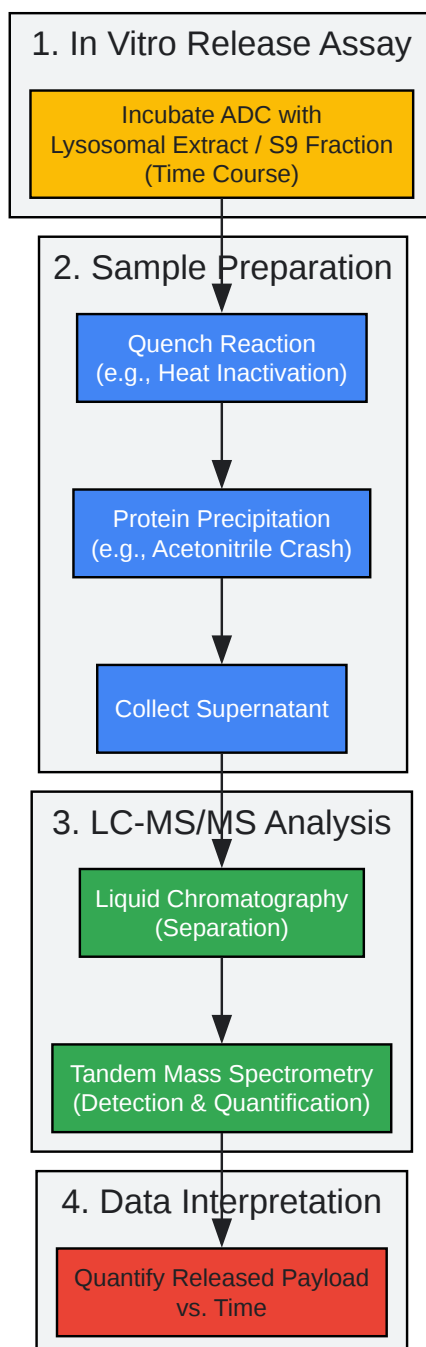
The following protocols describe two primary methods for quantifying ADC internalization: Live-Cell Imaging with pH-sensitive dyes and Flow Cytometry.

Visualization: General ADC Internalization Pathway

The following diagram illustrates the primary pathways for ADC internalization and subsequent trafficking to the lysosome for payload release.



Mass Spectrometry Workflow for Payload Release



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